

Solubility of Oleyl Alcohol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Oleyl alcohol

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Introduction

Oleyl alcohol ((Z)-octadec-9-en-1-ol) is an unsaturated fatty alcohol with a wide range of applications in the pharmaceutical, cosmetic, and chemical industries. Its utility as an emollient, emulsifier, and penetration enhancer is intrinsically linked to its solubility characteristics in various organic solvents.^{[1][2]} This technical guide provides a comprehensive overview of the solubility of **oleyl alcohol**, presenting both qualitative and quantitative data. Furthermore, it details a standardized experimental protocol for determining solubility and illustrates relevant biochemical pathways.

Quantitative Solubility Data

The solubility of **oleyl alcohol** varies significantly depending on the polarity of the solvent. While it is practically insoluble in water, it exhibits high solubility in many common organic solvents.^{[3][4]} The available quantitative data is summarized in the table below.

Solvent	Solubility	Temperature (°C)
Ethanol	~30 mg/mL ^[5]	Not Specified
Dimethyl Sulfoxide (DMSO)	≥ 30 mg/mL (111.74 mM) ^{[6][7]}	Not Specified
Dimethylformamide (DMF)	~30 mg/mL ^[5]	Not Specified

Note: The term "miscible" indicates that **oleyl alcohol** and the solvent can be mixed in all proportions without phase separation.

Qualitative Solubility Data

Qualitative assessments provide further insight into the compatibility of **oleyl alcohol** with a broad spectrum of organic solvents.

Solvent Category	Solubility Description	Solvents
Alcohols	Miscible/Soluble[8][9][10][11][12][13]	Ethanol (95%), Methanol, Isopropyl Alcohol[14]
Ethers	Miscible/Soluble[8][9][10][11][12][13]	Diethyl Ether[8][9][10][11][12][13]
Halogenated Hydrocarbons	Soluble/Slightly Miscible	Chloroform[3], Carbon Tetrachloride[9][10][12][13]
Apolar Solvents	Soluble	Hexane[3], Octane[3], Light Mineral Oil[14]
Polar Aprotic Solvents	Soluble	Acetone[15]
Aqueous Solvents	Insoluble/Immiscible[13][16][17]	Water

Experimental Protocol: Determination of Solubility (Gravimetric Method)

This protocol outlines a reliable gravimetric method for determining the solubility of **oleyl alcohol** in an organic solvent at a specific temperature.

1. Materials and Equipment:

- **Oleoyl alcohol** (high purity)
- Selected organic solvent (analytical grade)

- Analytical balance (± 0.0001 g)
- Temperature-controlled water bath or incubator
- Vials with screw caps
- Volumetric flasks
- Pipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- Evaporating dish
- Drying oven

2. Procedure:

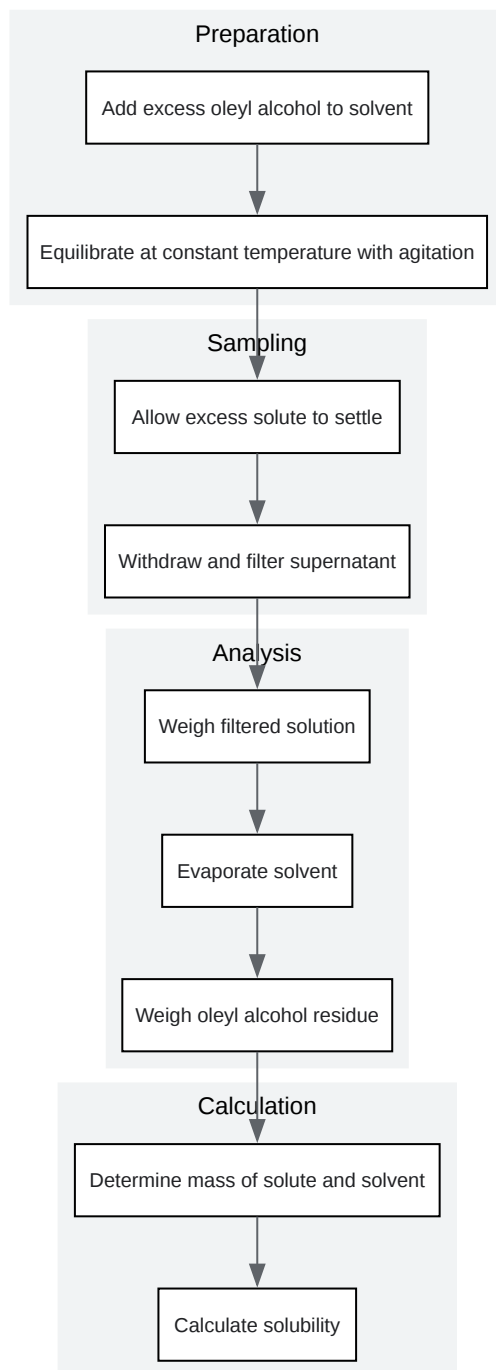
- Preparation of Saturated Solution:
 - Add an excess amount of **oleyl alcohol** to a vial containing a known volume of the organic solvent at the desired temperature.
 - Seal the vial and place it in a temperature-controlled bath or incubator.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved **oleyl alcohol** is necessary to confirm saturation.
- Sample Withdrawal and Filtration:
 - Allow the vial to stand undisturbed at the set temperature for at least 4 hours to allow the excess solute to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation.
 - Immediately filter the solution using a syringe filter into a pre-weighed, clean, and dry evaporating dish.

- Solvent Evaporation:
 - Weigh the evaporating dish with the filtered solution to determine the mass of the solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **oleyl alcohol** (e.g., 60-80°C). A gentle stream of inert gas (e.g., nitrogen) can facilitate evaporation.
- Mass Determination:
 - Once the solvent has completely evaporated, cool the evaporating dish in a desiccator to room temperature.
 - Weigh the dish containing the **oleyl alcohol** residue.
 - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **oleyl alcohol** (mass of dish with residue - mass of empty dish).
 - Calculate the mass of the solvent (mass of dish with solution - mass of dish with residue).
 - Solubility can be expressed in various units, such as g/100 g of solvent or mg/mL.

Visualizations

Experimental Workflow for Solubility Determination

Experimental Workflow for Solubility Determination

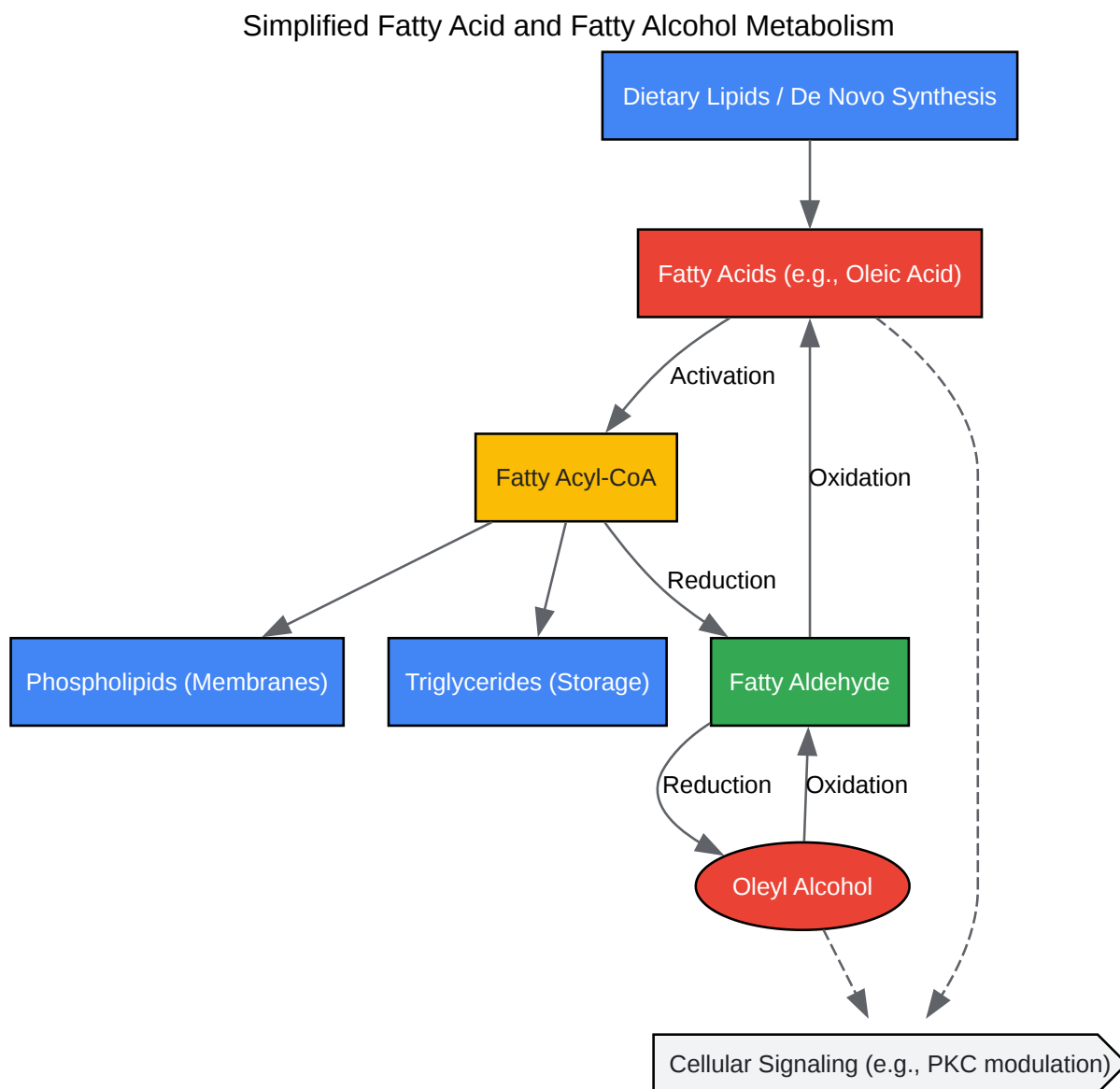


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Caption: Workflow for determining **oleyl alcohol** solubility.

Oleyl Alcohol in the Context of Fatty Acid Metabolism

While specific signaling pathways directly initiated by **oleyl alcohol** are not well-defined, its role can be understood within the broader context of fatty acid metabolism. Fatty alcohols, including **oleyl alcohol**, are key intermediates in the synthesis and degradation of various lipids.



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Caption: Role of **oleyl alcohol** in fatty acid metabolism.

Conclusion

This technical guide provides a foundational understanding of the solubility of **oleyl alcohol** in a range of organic solvents, critical for its effective application in research and development. The provided experimental protocol offers a standardized method for obtaining further quantitative solubility data. While direct signaling roles of **oleyl alcohol** are an area for further investigation, its position within fatty acid metabolism highlights its potential to influence cellular processes through incorporation into various lipid species.

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